

Mechanisms of Action and Quantitative Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Guaijaverin

CAS No.: 22255-13-6

Cat. No.: S625378

Get Quote

The table below summarizes the key molecular targets and the experimentally determined potency of **guaijaverin**.

Biological Activity	Molecular Target / Mechanism	Experimental Model	Potency / Effect	Citation
Anti-obesity	Pancreatic Lipase Inhibition (Reversible, non-competitive)	<i>In vitro</i> enzyme assay; <i>In vivo</i> rat model	IC ₅₀ not specified; 90.63% inhibition at tested concentration; Reduced TG uptake <i>in vivo</i>	[1]
Antibacterial	Growth inhibition of <i>Streptococcus mutans</i>	<i>In vitro</i> bacterial culture (MIC)	MIC: 2-4 mg/mL (strain-dependent)	[2] [3]
Enzyme Inhibition	Urease Inhibition	<i>In vitro</i> enzyme assay	IC ₅₀ : 120 µM	[3]
Antioxidant	Free Radical Scavenging	DPPH and hydroxyl radical assay	42.38% and 33.45% radical scavenging (in guava leaf extract jelly)	[4]

Biological Activity	Molecular Target / Mechanism	Experimental Model	Potency / Effect	Citation
Conformational Change	Binding alters PL conformation	Multispectral analysis (Fluorescence, UV, CD)	Induces static quenching and changes protein microenvironment	[1]

Detailed Experimental Protocols

To facilitate further research, here are the methodologies used in key studies investigating **guaijaverin's** activity.

Pancreatic Lipase (PL) Inhibition Assay

This protocol is used to determine the inhibitory activity and mechanism of **guaijaverin** against pancreatic lipase [1].

- **Enzyme Inhibition Kinetics:** The inhibitory activity is investigated through enzyme inhibition activity experiments. The IC_{50} value is calculated, and the type of inhibition (e.g., non-competitive) is determined using Lineweaver-Burk plots.
- **Multispectral Analysis:**
 - **Fluorescence Spectra:** Measure the intrinsic fluorescence of pancreatic lipase (excitation at 280 nm) with increasing concentrations of **guaijaverin**. Analyze the quenching mechanism (e.g., static quenching) and calculate binding constants.
 - **Ultraviolet (UV) Spectra:** Record UV absorption spectra of pancreatic lipase in the presence and absence of **guaijaverin** to investigate structural changes.
 - **Circular Dichroism (CD):** Use CD spectroscopy to analyze changes in the secondary structure (e.g., α -helix, β -sheet content) of pancreatic lipase upon binding to **guaijaverin**.
- **Molecular Docking:** Use docking software (e.g., AutoDock Vina) to simulate the binding of **guaijaverin** to pancreatic lipase. The 3D structure of pancreatic lipase is obtained from the PDB database. The docking results provide the minimum binding energy and identify key interacting amino acid residues.
- **In Vivo Validation (Oral Lipid Tolerance Test in Rats):** After an overnight fast, administer a lipid load (e.g., olive oil) with or without **guaijaverin** to rat groups. Collect blood samples at regular

intervals over several hours. Measure serum triglyceride (TG) levels to assess the compound's efficacy in reducing lipid absorption *in vivo*.

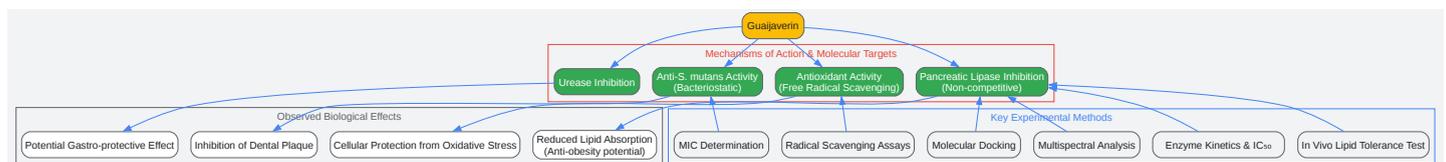
Anti-Streptococcus mutans Assay

This protocol outlines the evaluation of **guajaverin**'s antibacterial activity against the cariogenic bacterium *S. mutans* [2].

- **Determination of Minimum Inhibitory Concentration (MIC):**
 - Prepare sterile Mueller-Hinton broth or similar culture medium.
 - Perform a series of two-fold dilutions of **guajaverin** in the broth (e.g., from 0.0078 to 4 mg/mL).
 - Inoculate each tube with a standardized suspension of *S. mutans* (e.g., $1-5 \times 10^5$ CFU/mL).
 - Incubate the tubes at 37°C for 18-24 hours.
 - The MIC is defined as the lowest concentration that completely inhibits visible growth.
- **Effects at Sub-MIC Concentrations:** Sub-MIC concentrations of **guajaverin** can be evaluated for their effects on acid production, cell-surface hydrophobicity, sucrose-dependent adherence to glass surfaces, and sucrose-induced aggregation of *S. mutans*.

Mechanism of Action and Experimental Workflow

The following diagram illustrates the multi-target mechanism of action of **guajaverin** and the experimental workflow used to validate it, integrating the components detailed in the previous sections.

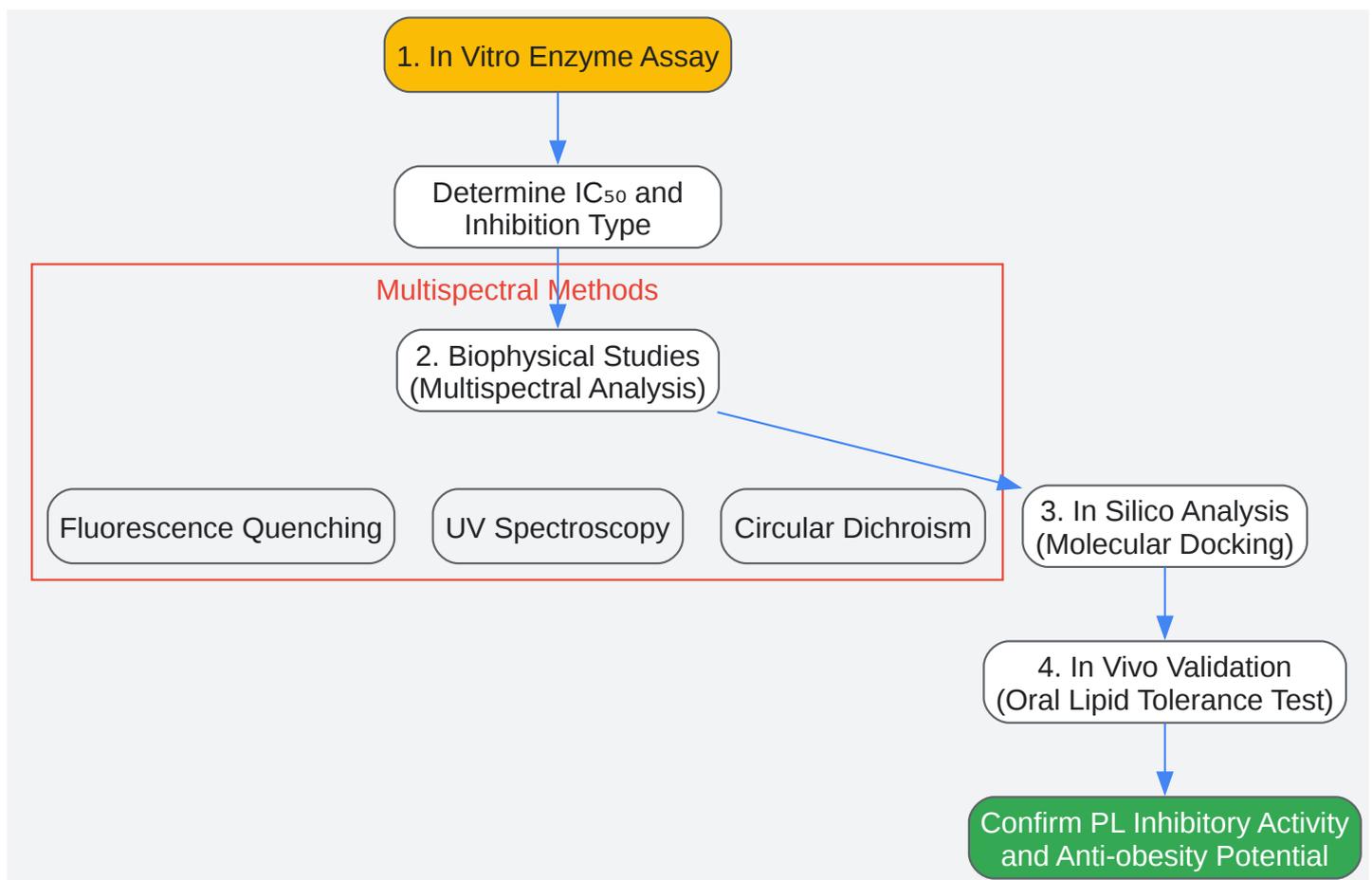


[Click to download full resolution via product page](#)

Summary of **Guaijaverin**'s multi-target mechanisms and key validation methods.

Experimental Workflow for Pancreatic Lipase Inhibition

For researchers aiming to replicate the comprehensive study on pancreatic lipase inhibition, the following workflow outlines the key steps and their logical sequence.



[Click to download full resolution via product page](#)

Sequential workflow for evaluating pancreatic lipase inhibition, from in vitro assays to in vivo validation.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Exploration of the Mechanism in Inhibiting Pancreatic... of Guaijaverin [pubmed.ncbi.nlm.nih.gov]
2. -- a plant flavonoid as potential antiplaque... | Sigma-Aldrich Guaijaverin [sigmaaldrich.com]
3. Guaijaverin | Bacterial Inhibitor | MedChemExpress [medchemexpress.com]
4. Extraction of bioactive compounds from Psidium guajava ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Mechanisms of Action and Quantitative Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b625378#guaijaverin-mechanism-of-action>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com